

In-Depth Technical Guide to CAS Number 2050902-45-7 (InstantPC Dye)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive chemical information, safety data, and a detailed overview of the application of the compound with CAS number 2050902-45-7. This reagent is chemically known as 2-(diethylamino)ethyl 4-((((2,5-dioxopyrrolidin-1-

yl)oxy)carbonyl)amino)benzoate and is widely recognized by its trade name, InstantPC. It is a high-performance labeling agent for the analysis of N-linked glycans from glycoproteins.

Chemical and Physical Properties

InstantPC is a novel labeling dye designed for enhanced fluorescence and mass spectrometry (MS) detection of glycans.[1][2] Its structure incorporates a tertiary amine, which significantly boosts ionization efficiency in positive-ion mode MS, and a fluorophore that allows for sensitive fluorescence detection.[1][2]



Property	Value	Source
Chemical Name	2-(diethylamino)ethyl 4-((((2,5-dioxopyrrolidin-1-yl)oxy)carbonyl)amino)benzoat	Agilent SDS
CAS Number	2050902-45-7	Agilent SDS
Molecular Formula	C18H23N3O6	[1]
Molecular Weight	377.39 g/mol	[1]
Monoisotopic Mass Added	261.14773 Da	[2]
Solubility	Soluble in water	Agilent SDS

Safety Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, 2-(diethylamino)ethyl 4-((((2,5-dioxopyrrolidin-1-yl)oxy)carbonyl)amino)benzoate is not classified as a hazardous substance. Safety Data Sheets (SDS) from suppliers indicate that it does not have associated hazard pictograms, signal words, or hazard statements.

First Aid Measures:

- Inhalation: Move to fresh air. Consult a doctor if symptoms arise.
- Skin Contact: Generally does not cause skin irritation. Rinse with water.
- Eye Contact: Rinse opened eye for several minutes under running water.
- Ingestion: If symptoms persist, consult a doctor.

The substance is not considered to be a Persistent, Bioaccumulative, and Toxic (PBT) or very Persistent and very Bioaccumulative (vPvB) substance.

Mechanism of Action in N-Glycan Labeling



InstantPC is an activated form of procaine designed to rapidly and efficiently label N-glycans for analysis. The process begins with the enzymatic release of N-glycans from a glycoprotein using Peptide-N-Glycosidase F (PNGase F). This enzyme cleaves the bond between the innermost N-acetylglucosamine (GlcNAc) residue of the glycan and the asparagine residue of the protein, resulting in a free glycan with a glycosylamine at its reducing end.

The InstantPC molecule contains an N-hydroxysuccinimide (NHS) carbamate group. This activated group reacts swiftly with the primary amine of the glycosylamine. The reaction forms a stable urea linkage between the InstantPC dye and the N-glycan.[2][3] This rapid and stable conjugation is a key advantage of the InstantPC labeling chemistry.

Experimental Protocol: N-Glycan Sample Preparation with InstantPC

This protocol outlines a typical workflow for the preparation of N-glycans from a glycoprotein sample, such as a monoclonal antibody, using an InstantPC-based labeling kit.[2][3]

Materials:

- Glycoprotein sample (e.g., monoclonal antibody, Fc-fusion protein)
- Denaturant solution
- N-Glycanase (PNGase F) working solution
- InstantPC dye solution
- Load/Wash solution (e.g., 2.5% formic acid in 97.5% acetonitrile)
- Elution solution
- Solid-phase extraction (SPE) cleanup plate (HILIC-based)
- Heating block and vacuum manifold

Procedure:



- Glycoprotein Denaturation:
 - To your glycoprotein sample (e.g., up to 40 μg), add the denaturant solution.
 - Mix thoroughly.
 - Incubate the mixture at 90°C for 3 minutes.
 - Allow the sample to cool to room temperature for 2 minutes.[2]
- N-Glycan Release:
 - Add the N-Glycanase (PNGase F) working solution to the denatured sample.
 - Mix thoroughly.
 - Incubate at 50°C for 5 minutes to enzymatically release the N-glycans.
- InstantPC Labeling:
 - Add the InstantPC dye solution to the sample containing the released glycans.
 - Mix thoroughly.
 - Incubate at 50°C for 1 minute to allow for the labeling reaction.[3]
- Sample Cleanup (Solid-Phase Extraction):
 - Equilibrate the wells of the cleanup plate with the Load/Wash solution.
 - Add the Load/Wash solution to your labeled glycan sample.
 - Load the entire sample onto the equilibrated cleanup plate.
 - Apply a vacuum to draw the sample through the sorbent.
 - Wash the wells with the Load/Wash solution to remove excess dye and other impurities.
 - Place a collection plate under the cleanup plate.



- Elute the labeled N-glycans using the appropriate elution solution.
- Analysis:
 - The eluted sample containing the purified, InstantPC-labeled N-glycans is ready for analysis by Hydrophilic Interaction Liquid Chromatography (HILIC) with fluorescence detection (FLD) and/or mass spectrometry (MS).[2][3]

Performance and Quantitative Data

InstantPC has been developed to provide superior sensitivity in both fluorescence and mass spectrometry detection compared to traditional glycan labels.[1][2]

Labeling Reagent	Relative Fluorescence (FLD) Signal	Relative Mass Spectrometry (MS) Signal
InstantPC	Highest	High
RapiFluor-MS (RFMS)	Lower than InstantPC	High
Procainamide	Lower than InstantPC	Moderate
2-Aminobenzamide (2-AB)	Lowest	Lowest

Note: Relative performance can vary based on the specific glycoprotein and analytical instrumentation used. Data is aggregated from comparative studies.[1][2]

Visualizations

Experimental Workflow for N-Glycan Analysis using InstantPC



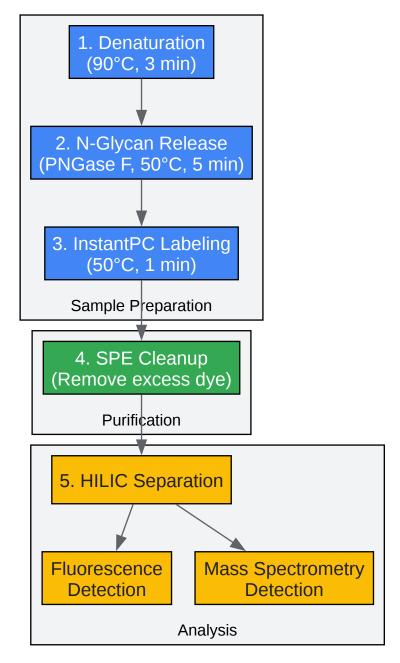


Figure 1: N-Glycan Analysis Workflow

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Caption: Workflow for N-glycan labeling and analysis.

Reaction Mechanism of InstantPC Labeling



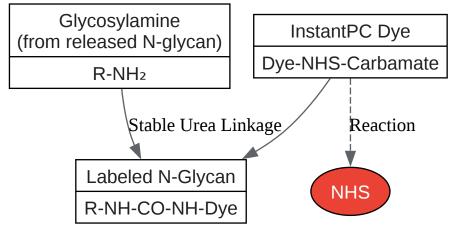


Figure 2: InstantPC Labeling Reaction

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Caption: Formation of a stable urea linkage.

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